

# Application Notes and Protocols: FPI-1523 Sodium Solution for Cell Culture

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## Compound of Interest

Compound Name: FPI-1523 sodium

Cat. No.: B10861215

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## Introduction

FPI-1523 is a potent, sodium salt derivative of Avibactam, a well-characterized  $\beta$ -lactamase inhibitor. Primarily recognized for its robust antibacterial properties, FPI-1523 functions through the inhibition of  $\beta$ -lactamase enzymes and Penicillin-Binding Protein 2 (PBP2).<sup>[1]</sup> While its principal application lies in combating bacterial resistance, the unique inhibitory profile of FPI-1523 warrants exploration in broader cell culture-based research, including studies on off-target effects, cell wall synthesis pathways in relevant models, and potential unforeseen applications in eukaryotic systems.

These application notes provide a comprehensive guide for the preparation and use of **FPI-1523 sodium** solutions in a cell culture setting, intended for researchers investigating its biological activities.

## Product Information

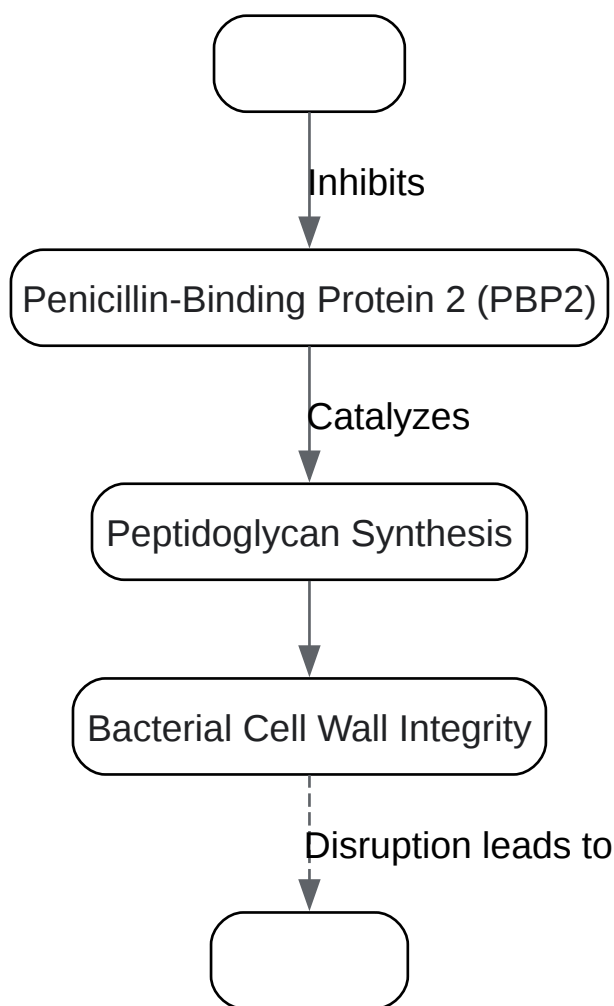
Property	Value
Synonyms	FPI-1523 sodium
CAS Number	1452459-52-7
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N <sub>4</sub> NaO <sub>7</sub> S
Molecular Weight	344.28 g/mol

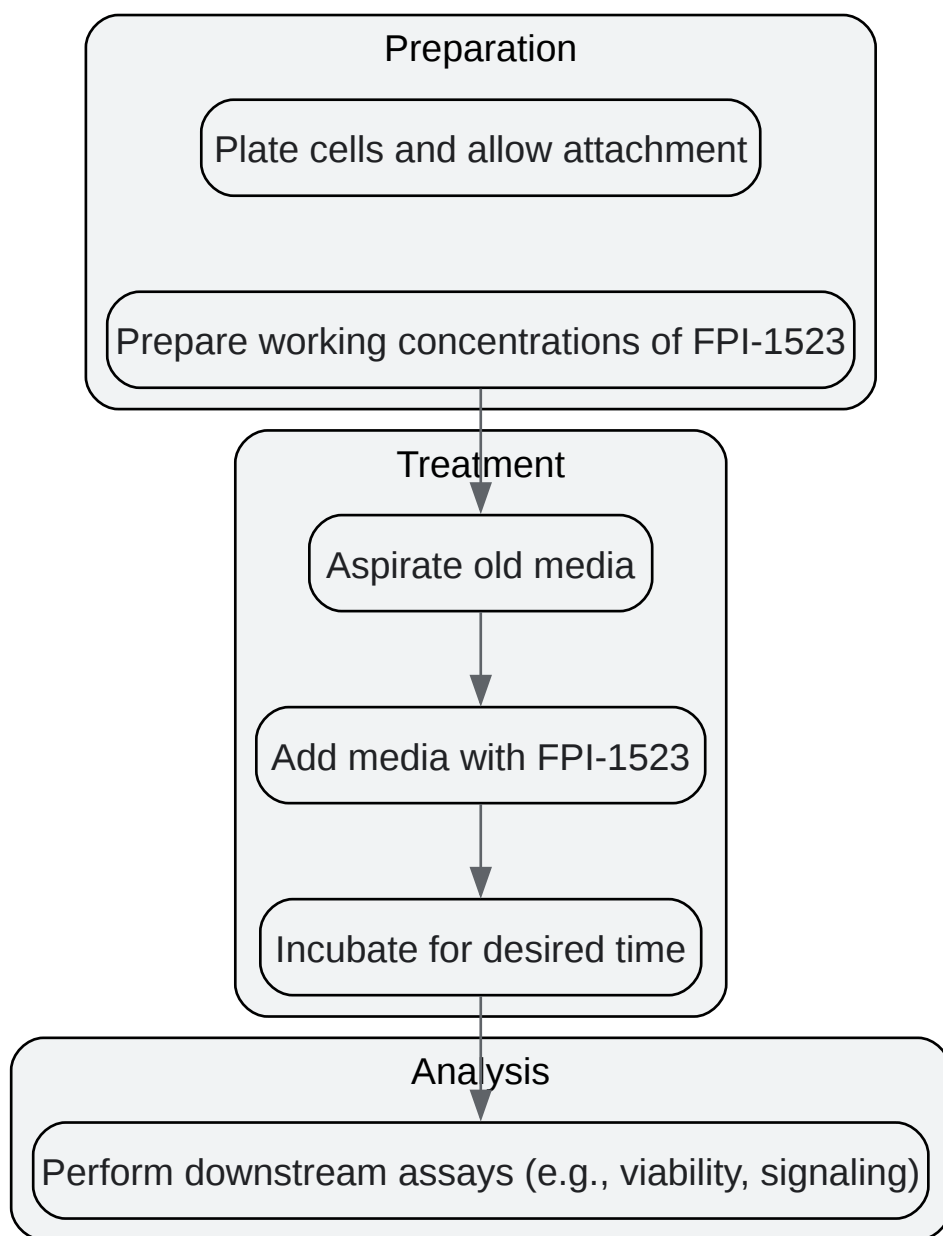
## Biological Activity

FPI-1523 is a potent inhibitor of a range of  $\beta$ -lactamase enzymes, including CTX-M-15 and OXA-48, with reported K<sub>d</sub> values of 4 nM and 34 nM, respectively.<sup>[1]</sup> Additionally, it demonstrates inhibitory activity against Penicillin-Binding Protein 2 (PBP2) with an IC<sub>50</sub> of 3.2  $\mu$ M.<sup>[1]</sup> Its primary mechanism involves the disruption of bacterial cell wall synthesis. While its effects on mammalian cells are not extensively documented, its inhibitory action on key enzymatic pathways suggests potential for broader biological investigation.

## Signaling Pathway

The primary signaling pathway influenced by FPI-1523 is bacterial cell wall biosynthesis through the inhibition of PBP2, a key enzyme in peptidoglycan synthesis. In the context of drug development and safety assessment, it is crucial to investigate potential off-target effects on eukaryotic signaling pathways. The diagram below illustrates the known microbial target of FPI-1523.





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## References

- 1. FPI-1523 sodium | Antibacterial | Endogenous Metabolite | TargetMol [targetmol.com]
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